

Proper Disposal of NCT-505: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NCT-505

Cat. No.: B609504

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Essential guidelines for the safe and compliant disposal of the selective ALDH1A1 inhibitor, **NCT-505**, ensuring the safety of laboratory personnel and environmental protection.

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide for the proper disposal of **NCT-505**, a potent and selective aldehyde dehydrogenase (ALDH1A1) inhibitor. Adherence to these procedures is crucial to mitigate risks and ensure a safe laboratory environment.

Key Chemical and Safety Data for NCT-505

A thorough understanding of the properties of **NCT-505** is the first step toward its safe handling and disposal. The following table summarizes essential data for this compound.

Property	Value	Source
Chemical Name	NCT-505	MedchemExpress
CAS Number	2231079-74-4	BioChemPartner[1]
Molecular Formula	C27H28FN5O3S	MedchemExpress
Molecular Weight	521.61 g/mol	MedchemExpress
Appearance	Solid powder	Assumed
Solubility	Soluble in DMSO	MedchemExpress
Primary Target	Aldehyde Dehydrogenase 1A1 (ALDH1A1) Inhibitor	The Chemical Probes Portal[2]
Known Hazards	While a specific, comprehensive Safety Data Sheet (SDS) was not found, as a bioactive small molecule, it should be handled with care, assuming potential toxicity. Standard laboratory precautions for handling chemical compounds should be followed.	General Laboratory Practice

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all relevant personnel are familiar with the potential hazards and have access to the appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (nitrile or neoprene) are mandatory.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn.
- **Lab Coat:** A standard laboratory coat should be worn to protect from splashes.

Engineering Controls:

- All handling and preparation for disposal of **NCT-505** should be conducted within a certified chemical fume hood to minimize inhalation exposure.

Step-by-Step Disposal Procedures

The proper disposal route for **NCT-505** depends on its physical state (solid powder or dissolved in a solvent). Under no circumstances should **NCT-505** or its solutions be disposed of down the drain or in regular trash.

Disposal of Solid (Neat) NCT-505 Powder

- Waste Classification: Unused or expired solid **NCT-505** is classified as chemical waste.
- Containerization:
 - Place the original vial or container with the remaining solid **NCT-505** into a larger, sealable, and clearly labeled hazardous waste container.
 - If transferring from a damaged container, use a new, clean, and compatible container.
- Labeling:
 - The waste container must be labeled with a "Hazardous Waste" tag.
 - The label must include:
 - The full chemical name: "**NCT-505**"
 - The quantity of the waste.
 - The date of accumulation.
 - The primary hazard associated with the chemical (e.g., "Chemical Waste," "Toxic").
- Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) for hazardous waste.
- Ensure the storage area is secure, well-ventilated, and away from incompatible materials.
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider to schedule a pickup.

Disposal of NCT-505 in DMSO Solution

- Waste Classification: Solutions of **NCT-505** in Dimethyl Sulfoxide (DMSO) are classified as hazardous chemical waste. Due to the properties of DMSO, this waste stream may have specific handling requirements.
- Containerization:
 - Collect all **NCT-505**/DMSO solutions in a dedicated, leak-proof, and chemically compatible waste container. Glass or polyethylene containers are generally suitable for DMSO.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.
- Labeling:
 - Affix a "Hazardous Waste" label to the container.
 - The label must clearly state all constituents: "**NCT-505**" and "Dimethyl Sulfoxide (DMSO)".
 - Indicate the estimated concentration or volume of each component.
- Storage:
 - Keep the waste container tightly sealed when not in use.
 - Store in the designated hazardous waste SAA, segregated from incompatible materials, particularly strong oxidizing and reducing agents.

- Disposal Request:
 - Arrange for disposal through your institution's EHS office or licensed hazardous waste contractor.

Disposal of Contaminated Labware

- Sharps:
 - Needles, syringes, and other contaminated sharps must be placed in a designated, puncture-resistant sharps container labeled "Chemically Contaminated Sharps."
- Glassware and Plasticware:
 - Disposable items such as pipette tips, tubes, and gloves that are contaminated with **NCT-505** should be collected in a designated, lined container for solid hazardous waste.
 - The container must be clearly labeled as "Solid Hazardous Waste" and list the chemical contaminant (**NCT-505**).
- Empty Containers:
 - The original, empty **NCT-505** vial is considered hazardous waste unless properly decontaminated.
 - To decontaminate, rinse the vial three times with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous chemical waste.
 - After triple-rinsing, the defaced container may be disposed of in the appropriate laboratory glass or solid waste stream, in accordance with institutional policies.

Experimental Protocols Cited

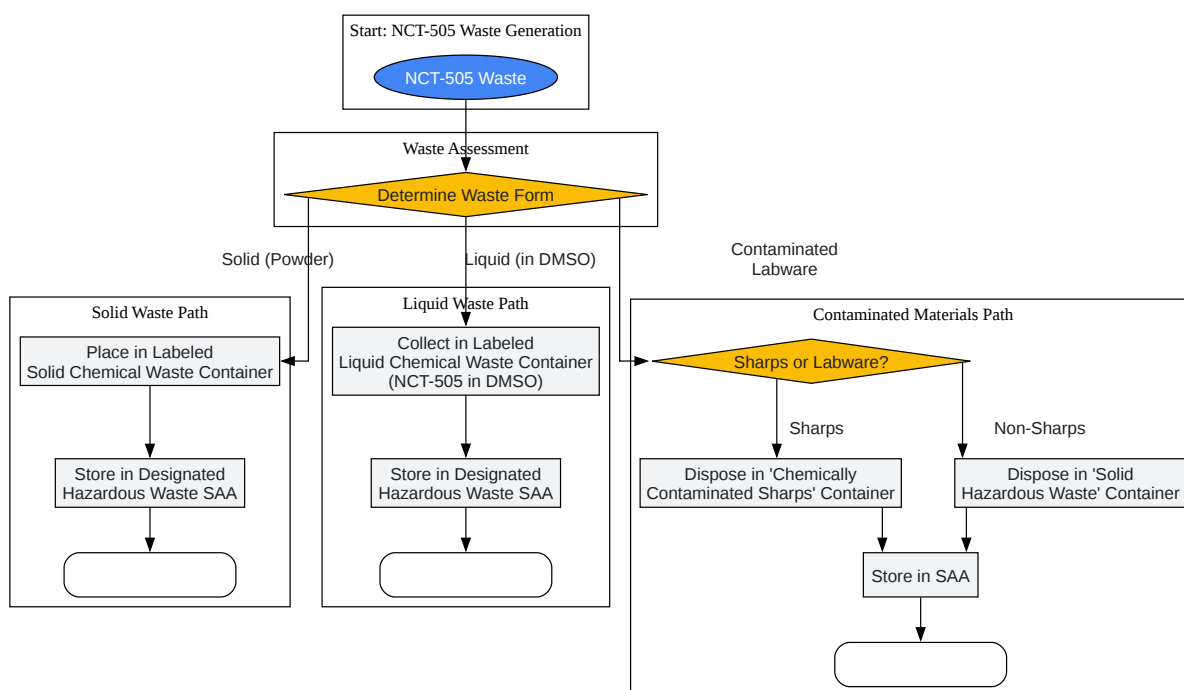
This guidance is based on standard laboratory hazardous waste management protocols. For specific institutional procedures, please consult your organization's Environmental Health and Safety (EHS) department. General guidance from academic and research institutions includes:

- Segregation of Waste: Incompatible wastes should never be mixed.

- Container Management: Waste containers must be kept closed except when adding waste and stored in secondary containment.
- Labeling: All hazardous waste containers must be accurately and completely labeled.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved hazardous waste vendor.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NCT-505** in a laboratory setting.



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Caption: Workflow for the proper disposal of **NCT-505** waste.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **NCT-505**, contributing to a secure research environment. Always prioritize safety and consult your institution's specific guidelines.

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References

- 1. 2231079-74-4 | NCT-505| NCT 505; NCT505|BioChemPartner [biochempartner.com]
- 2. Probe NCT-505 | Chemical Probes Portal [chemicalprobes.org]
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